

A Technical Guide to the Effects of X5050 on Neuronal Gene Expression

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Compound of Interest		
Compound Name:	X5050	
Cat. No.:	B8176035	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Abstract: The compound **X5050**, a benzoimidazole-5-carboxamide derivative, has been identified as a potent and specific inhibitor of the Repressor Element-1 Silencing Transcription factor (REST), a key regulator of neuronal gene expression. This document provides a comprehensive overview of the mechanism of action of **X5050**, its impact on neuronal gene expression, and the experimental methodologies used to elucidate these effects. The primary mechanism of **X5050** involves promoting the degradation of the REST protein, which in turn alleviates the repression of REST-regulated neuronal genes, including the critical neurotrophin, Brain-Derived Neurotrophic Factor (BDNF). This targeted activity presents a promising therapeutic avenue for neurological disorders characterized by elevated REST activity and suppressed neuronal gene expression, such as Huntington's disease.

Core Mechanism of Action

X5050 functions as an indirect upregulator of neuronal gene expression by targeting the REST protein for degradation. Unlike direct transcriptional activators, **X5050** does not influence the transcription, RNA splicing, or DNA-binding affinity of REST. Instead, it facilitates a dose-dependent reduction of the 122 kDa isoform of the REST protein. This leads to the derepression of a suite of neuronal genes that are critical for neuronal function, differentiation, and survival.

Signaling Pathway







The signaling pathway initiated by **X5050** is centered on the reduction of REST protein levels, which subsequently relieves the transcriptional silencing of target genes.

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